

Proper Disposal and Safe Handling of Nkh477 (Colforsin Daropate)

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Compound of Interest

Compound Name: Nkh477

Cat. No.: B15605010

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Disclaimer: This document provides essential guidance on the safe handling and disposal of **Nkh477**. However, it is not a substitute for the official Safety Data Sheet (SDS) provided by your chemical supplier. Always consult the manufacturer-specific SDS before handling, storing, or disposing of this compound. The information herein is intended for use by trained laboratory professionals.

Nkh477 (also known as Colforsin daropate hydrochloride) is a potent, water-soluble analog of forskolin used in research to activate adenylyl cyclase.^{[1][2]} Due to its high physiological activity and potential hazards, strict adherence to safety and disposal protocols is mandatory. One supplier classifies **Nkh477** as "Fatal if swallowed" (Acute Toxicity 2, Oral), underscoring the need for careful handling.

Key Compound Properties

The following table summarizes the key quantitative data for **Nkh477**.

Property	Value	Source(s)
CAS Number	138605-00-2	[2]
Molecular Formula	C ₂₇ H ₄₄ ClNO ₈	
Molecular Weight	546.1 Da	[2]
Form	Crystalline solid; powder	[1]
Solubility (Water)	Up to 25 mM	
Purity	≥98% (HPLC)	[2]
Storage Temperature	2-8°C, desiccated	[2]

Immediate Safety and Disposal Plan

Disposal of **Nkh477** must be conducted in accordance with local, state, and federal regulations for hazardous chemical waste. The precautionary statement P501, "Dispose of contents/ container to an approved waste disposal plant," is associated with this compound, indicating that it should not be disposed of via standard drain or trash.[3]

Operational Protocol: Waste Collection and Disposal

This protocol provides step-by-step guidance for the routine collection and disposal of **Nkh477** waste.

Personnel Protective Equipment (PPE) Required:

- Standard laboratory coat
- Nitrile gloves (or other chemically resistant gloves)
- Safety glasses or goggles

Procedure:

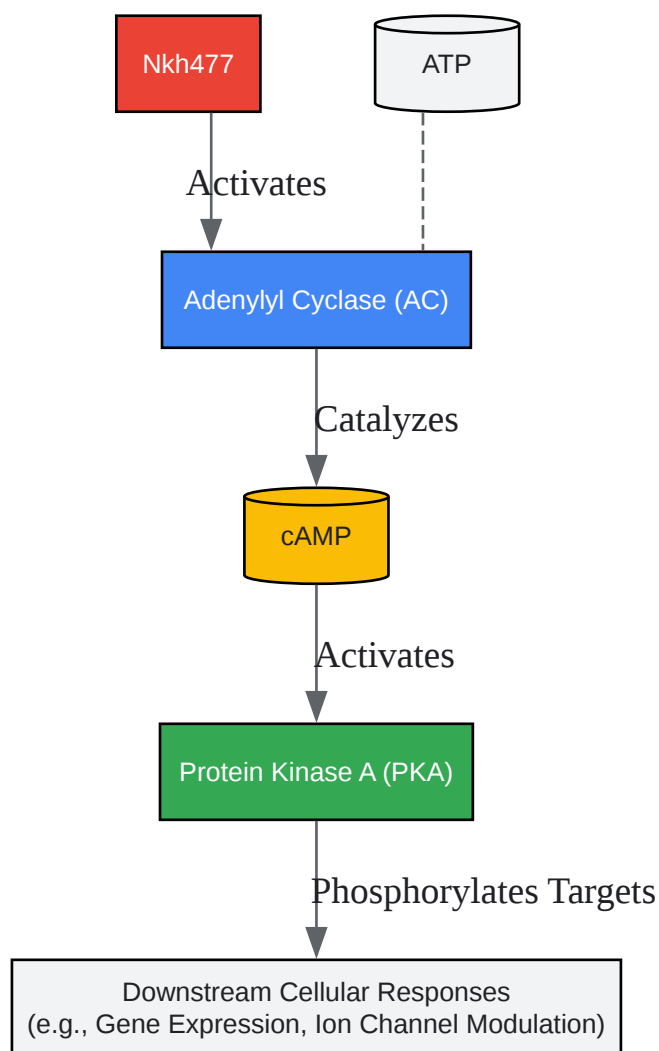
- Designate a Waste Container:
 - Use a clearly labeled, sealable container for all **Nkh477** solid waste.

- The label should include "Hazardous Waste," "**Nkh477**," and the associated hazard pictograms (e.g., GHS06 Skull and Crossbones).
- Collect Solid Waste:
 - Place all contaminated disposables, such as weigh boats, pipette tips, and contaminated wipes, directly into the designated hazardous waste container.
 - For cleanup of spills, carefully sweep up the solid material to avoid generating dust.^[4] Do not use air hoses for cleaning.^[4] Place the collected powder into a sealed bag before adding it to the waste container.
- Manage Aqueous Waste:
 - Collect all aqueous solutions containing **Nkh477** in a separate, clearly labeled hazardous aqueous waste container.
 - DO NOT dispose of **Nkh477** solutions down the drain. This practice is prohibited for physiologically active substances and materials classified as hazardous.^{[5][6]}
- Container Management:
 - Keep the waste container sealed when not in use.
 - Store the container in a designated, secure area away from incompatible materials.
- Final Disposal:
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste management service.
 - Follow all institutional guidelines for waste manifest and pickup scheduling.

Mechanism of Action: Adenylyl Cyclase Activation

Nkh477 functions as a direct activator of adenylyl cyclase, an enzyme that catalyzes the conversion of adenosine triphosphate (ATP) into the second messenger cyclic adenosine monophosphate (cAMP).^{[1][2][7]} This increase in intracellular cAMP levels leads to the

activation of downstream signaling pathways, most notably through Protein Kinase A (PKA).[8]
[9]



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Caption: **Nkh477** signaling pathway via direct activation of adenylyl cyclase.

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